

"Ethyl 4-(azepan-1-yl)-3-nitrobenzoate" as a research chemical

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 4-(azepan-1-yl)-3-nitrobenzoate

Cat. No.: B1314085

[Get Quote](#)

An In-Depth Technical Guide to the Research Chemical: **Ethyl 4-(azepan-1-yl)-3-nitrobenzoate**

Disclaimer: **Ethyl 4-(azepan-1-yl)-3-nitrobenzoate** is a research chemical. Its pharmacological and toxicological properties have not been fully investigated. This document is intended for informational purposes for researchers, scientists, and drug development professionals and should not be interpreted as an endorsement for its use in humans or animals. Appropriate safety precautions should be taken when handling this compound.

Introduction

Nitroaromatic compounds are a significant class of molecules in medicinal chemistry, known for a wide spectrum of biological activities including antimicrobial, anticancer, and anti-inflammatory effects.[1][2] The nitro group often acts as a pharmacophore, which can be bio-reduced within cells to produce reactive nitrogen species, leading to cytotoxic effects against pathogens or cancer cells.[3][4] This guide focuses on the novel research chemical, **Ethyl 4-(azepan-1-yl)-3-nitrobenzoate**, providing a comprehensive overview of its proposed synthesis, predicted physicochemical properties based on analogous compounds, and potential biological activities. Detailed experimental protocols for its synthesis, characterization, and in vitro evaluation are also presented to facilitate further research into its potential as a therapeutic agent.

Physicochemical Properties

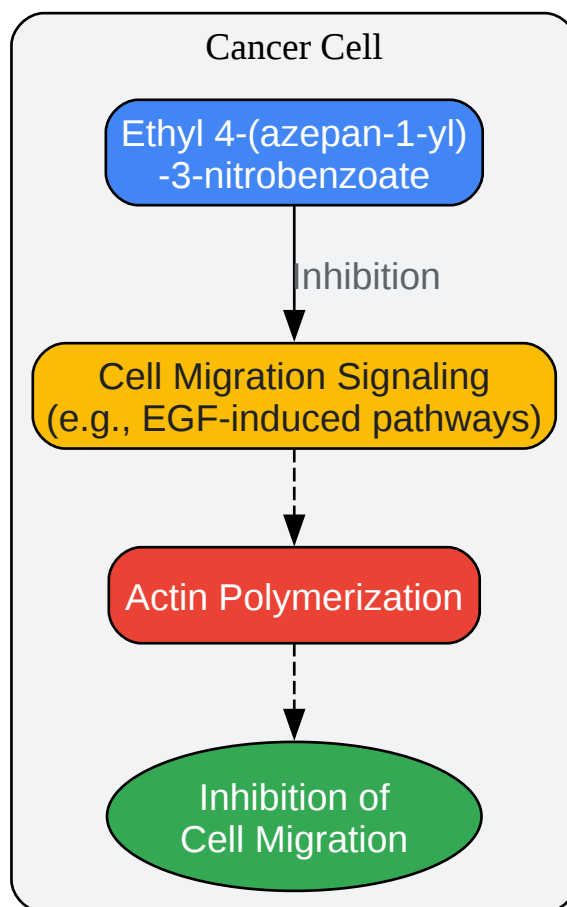
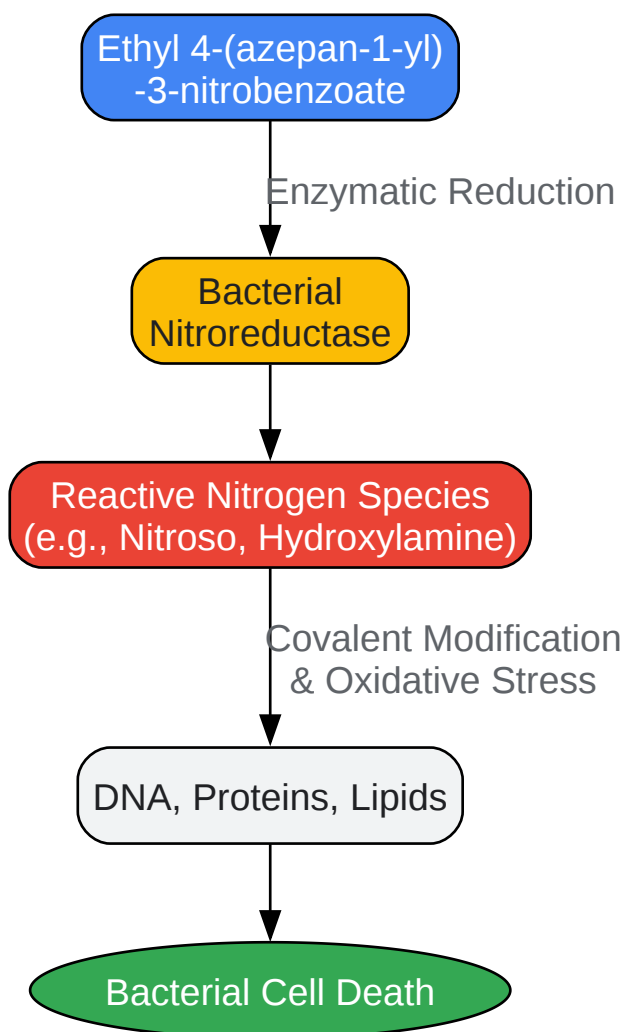
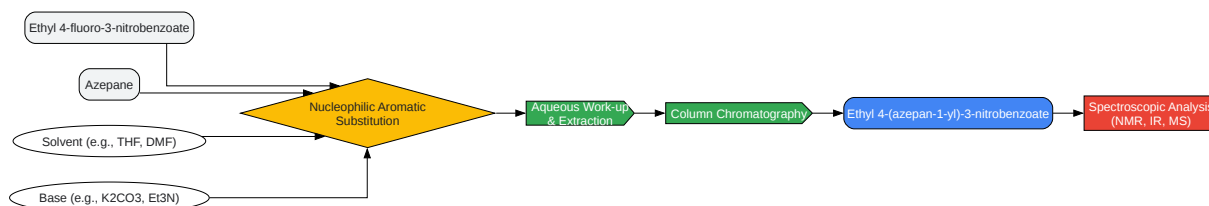
As **Ethyl 4-(azepan-1-yl)-3-nitrobenzoate** is a novel compound, its experimental physicochemical data is not available. However, by examining closely related analogs, we can predict its likely properties.

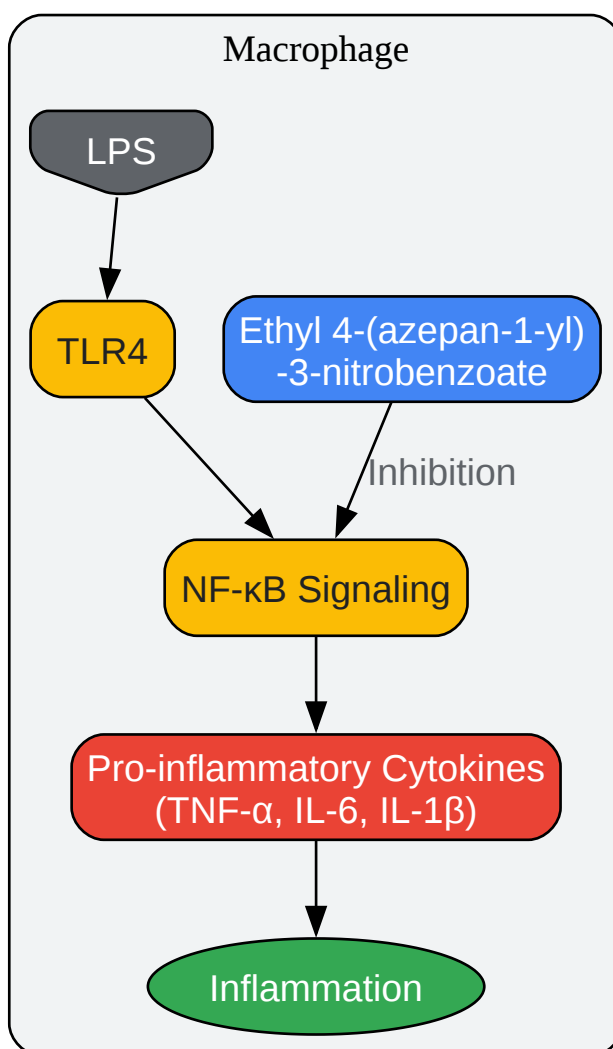
Table 1: Physicochemical Data of Analogous Nitrobenzoate Derivatives

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Appearance	Reference
Ethyl 4-nitrobenzoate	C ₉ H ₉ NO ₄	195.17	55-59	Crystals	Sigma-Aldrich
Ethyl 4-ethylamino-3-nitrobenzoate	C ₁₁ H ₁₄ N ₂ O ₄	238.24	Yellow solid	[5]	
Ethyl 4-fluoro-3-nitrobenzoate	C ₉ H ₈ FNO ₄	213.16	Yellow oil/Colorless crystals	PMC	
Ethyl 4-methyl-3-nitrobenzoate	C ₁₀ H ₁₁ NO ₄	209.20	Sigma-Aldrich		
Ethyl 4-(azepan-1-yl)-3-nitrobenzoate (Predicted)	C ₁₅ H ₂₀ N ₂ O ₄	292.33	Likely a yellow solid		

Synthesis

The proposed synthesis of **Ethyl 4-(azepan-1-yl)-3-nitrobenzoate** is based on the nucleophilic aromatic substitution of a halogen at the C4 position of an ethyl 3-nitrobenzoate precursor with azepane. A similar procedure has been successfully used for the synthesis of Ethyl 4-ethylamino-3-nitrobenzoate from ethyl 4-chloro-3-nitrobenzoate.[5]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nitrobenzoates and Nitrothiobenzoates with Activity against *M. tuberculosis* - PMC [pmc.ncbi.nlm.nih.gov]

- 2. The Diverse Biological Activity of Recently Synthesized Nitro Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. svedbergopen.com [svedbergopen.com]
- 5. Ethyl 4-ethylamino-3-nitrobenzoate - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Ethyl 4-(azepan-1-yl)-3-nitrobenzoate" as a research chemical]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1314085#ethyl-4-azepan-1-yl-3-nitrobenzoate-as-a-research-chemical]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com